Comparative study of cholesteryl ester profiles in healthy vs. diseased tissues

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Compound of Interest

Compound Name:	*Cholesterylstearate*
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A Comparative Analysis of Cholesteryl Ester Profiles in Health and Disease

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of cholesteryl ester (CE) profiles in healthy versus diseased tissues, supported by experimental data and detailed methodologies. Alterations in the composition and quantity of cholesteryl esters, the storage form of cholesterol, are increasingly recognized as a hallmark of various pathological conditions, including atherosclerosis, cancer, and rare metabolic disorders. Understanding these differences is crucial for identifying novel biomarkers and therapeutic targets.

Data Presentation: Cholesteryl Ester Profiles

The following tables summarize the quantitative data on cholesteryl ester concentrations in various healthy and diseased tissues. Data is presented as nmol/mg of protein or nmol/g of tissue weight, as cited in the respective studies.

Table 1: Cholesteryl Ester Profile in Healthy Mouse Tissues

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Tissue	Total Cholesteryl Ester (nmol/g tissue weight)	Predominant Cholesteryl Ester Species
Liver	~5-15	C18:1, C18:2, C20:4
Lung	~10-20	C18:1, C18:2, C16:0
Spleen	~15-30	C18:1, C18:2, C20:4
Kidney	~5-10	C18:1, C18:2, C16:0
Brain	~1-5	C18:1, C20:4, C22:6
Heart	~2-8	C18:1, C18:2, C20:4
Muscle	~1-5	C18:1, C18:2, C16:0

Data adapted from a 2024 study by bioRxiv[1]. The values are approximate ranges derived from the graphical representation in the paper.

Table 2: Comparative Cholesteryl Ester Profiles in Atherosclerosis

Tissue Type	Total Cholesteryl Ester (mg/g tissue)	Key Cholesteryl Ester Species	Observations
Healthy Artery	Low / Undetectable	-	Healthy arterial walls have minimal accumulation of cholesteryl esters.
Atherosclerotic Plaque	3.3 - 3.4 (for oleate and linoleate)	Cholesteryl Oleate, Cholesteryl Linoleate, Cholesteryl Palmitate	Significant accumulation of cholesteryl esters is a hallmark of atherosclerotic plaques[2].

Table 3: Cholesteryl Ester Alterations in Cancer

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Cancer Type	Tissue Comparison	Key Findings
Breast Cancer	Tumor vs. Normal Adjacent Tissue	CE-rich tumors are associated with higher histologic grade and proliferation markers.[3] Increased expression of ACAT1 is observed in CE-rich tumors.[3]
Colorectal Cancer	Tumor vs. Normal Colorectal Tissue	Studies suggest a causal relationship between certain sterol esters and colorectal cancer risk.[4][5] Altered expression of enzymes in CE metabolism (ACAT1, ACAT2) is linked to colorectal cancer.[4]

Note: Specific quantitative values for cancer tissues are often presented as relative changes or are highly variable depending on the study and cancer subtype. Direct comparative values in nmol/mg protein are not consistently available in the reviewed literature.

Table 4: Cholesteryl Ester Accumulation in Cholesteryl Ester Storage Disease (CESD)

Affected Organ	Key Pathological Findings
Liver	Massive accumulation of cholesteryl esters and triglycerides, leading to hepatomegaly, fibrosis, and cirrhosis.[6][7]
Spleen	Significant accumulation of cholesteryl esters, contributing to splenomegaly.[6][7]
Adrenal Glands	Accumulation of lipids can lead to adrenal gland calcification.[2][6]
Intestine	Lipid accumulation can cause malabsorption and other gastrointestinal issues.[6]

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CESD is characterized by a systemic accumulation of cholesteryl esters due to a deficiency in the enzyme lysosomal acid lipase (LAL). The levels of accumulation are substantial but vary between individuals.

Experimental Protocols

Accurate quantification of cholesteryl esters is critical for comparative studies. The most common and robust method is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Protocol: Quantification of Cholesteryl Esters in Tissues by LC-MS/MS

This protocol is adapted from a 2024 publication on a facile LC-MS method for profiling cholesterol and cholesteryl esters[1].

1. Lipid Extraction:

- Homogenize tissue samples in a suitable buffer.
- Perform lipid extraction using a standard organic solvent mixture, such as chloroform:methanol (2:1, v/v).
- Dry the extracted lipids under a stream of nitrogen.
- Reconstitute the dried lipid extract in an appropriate solvent for LC-MS analysis (e.g., 2:1 v/v chloroform:methanol).

2. Liquid Chromatography (LC) Separation:

- Column: A reverse-phase C18 column is typically used.
- Mobile Phase A: 50:50 (v/v) Water:Methanol with 0.1% formic acid and 10 mM ammonium formate.
- Mobile Phase B: 80:20 (v/v) Isopropanol:Methanol with 0.1% formic acid and 10 mM ammonium formate.

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- Gradient: A typical gradient involves increasing the percentage of Mobile Phase B over time to elute the hydrophobic cholesteryl esters.
- Flow Rate: Approximately 0.5 mL/min.

3. Mass Spectrometry (MS) Detection:

- Ionization: Electrospray ionization (ESI) in positive ion mode is commonly used.
- Acquisition Mode: Multiple Reaction Monitoring (MRM) is employed for targeted quantification of specific cholesteryl ester species.
- Precursor and Product Ions: For each cholesteryl ester, a specific precursor ion (the molecular ion) and a characteristic product ion (resulting from fragmentation) are monitored. A common fragment ion for cholesteryl esters corresponds to the dehydrated cholesterol backbone (m/z 369.3).
- Quantification: Absolute quantification is achieved by comparing the peak areas of the endogenous cholesteryl esters to those of a known amount of an internal standard (e.g., a deuterated or odd-chain cholesteryl ester).

Mandatory Visualization

Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key pathways and workflows related to cholesteryl ester metabolism and analysis.

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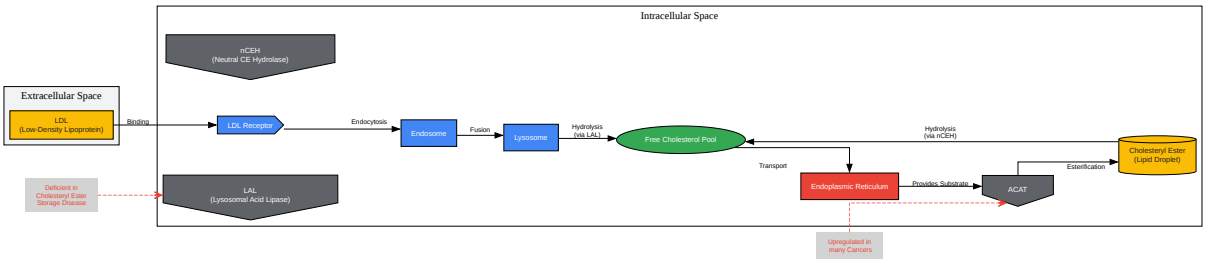

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Caption: Cellular Cholesteryl Ester Metabolism Pathway.

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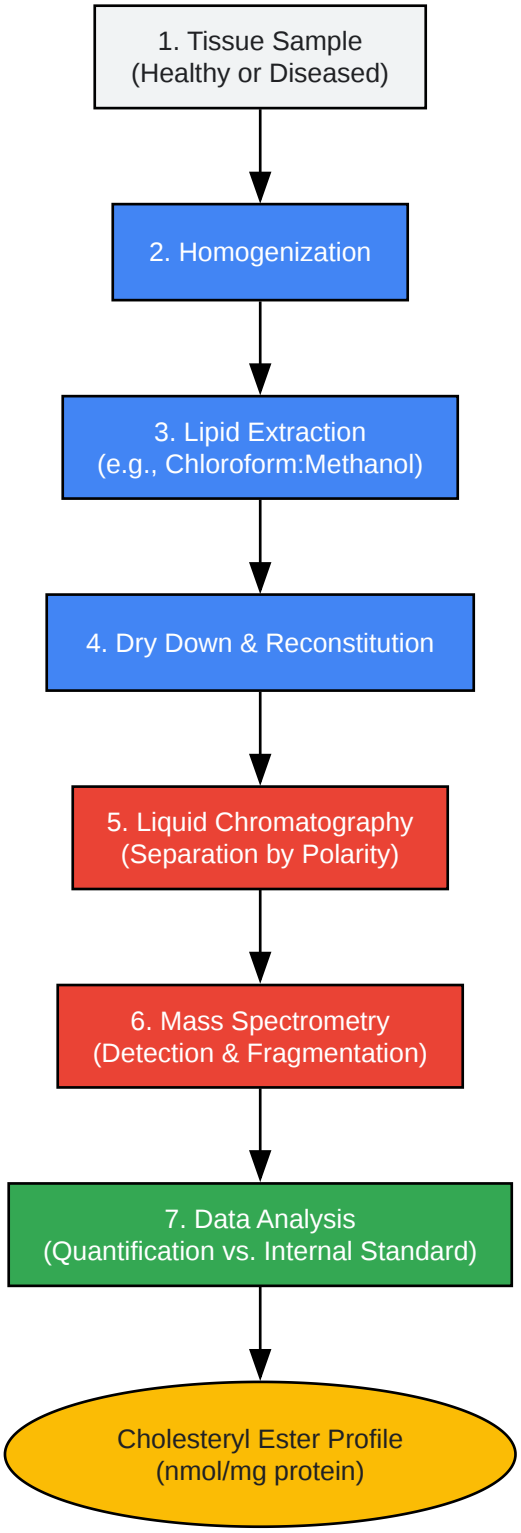

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Caption: Experimental Workflow for Cholesteryl Ester Quantification.

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